

addressing skin and eye irritation risks of 2,2'-Biphenyldiamine

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Compound of Interest

Compound Name: Biphenyldiamine

Cat. No.: B8625781

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Technical Support Center: 2,2'-Biphenyldiamine

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling of 2,2'-**Biphenyldiamine**, with a specific focus on addressing the risks of skin and eye irritation.

Frequently Asked Questions (FAQs)

Q1: What are the primary skin and eye hazards associated with 2,2'-**Biphenyldiamine**?

A1: 2,2'-**Biphenyldiamine** is classified as a substance that causes serious eye damage and skin irritation.^{[1][2]} According to the Globally Harmonized System (GHS), it is categorized as Eye Damage/Irritation Category 1.^[1] This means it can cause irreversible damage to the eyes upon contact. It is also classified as a skin irritant, capable of causing redness, inflammation, and discomfort upon dermal exposure.

Q2: What personal protective equipment (PPE) is mandatory when handling 2,2'-**Biphenyldiamine**?

A2: Due to the significant risk of eye damage, chemical safety goggles are essential. A face shield should also be worn for maximum protection against splashes. To prevent skin contact, chemically resistant gloves (e.g., nitrile) and a lab coat are required. All PPE should be inspected for integrity before each use.

Q3: What should I do in case of accidental skin contact with 2,2'-**Biphenyldiamine**?

A3: Immediately flush the affected skin area with copious amounts of water for at least 15 minutes. Remove any contaminated clothing, ensuring not to spread the chemical to other areas of the skin. After thorough rinsing, wash the area with soap and water. Seek medical attention if irritation persists or worsens.

Q4: What is the correct emergency procedure for eye contact with 2,2'-**Biphenyldiamine**?

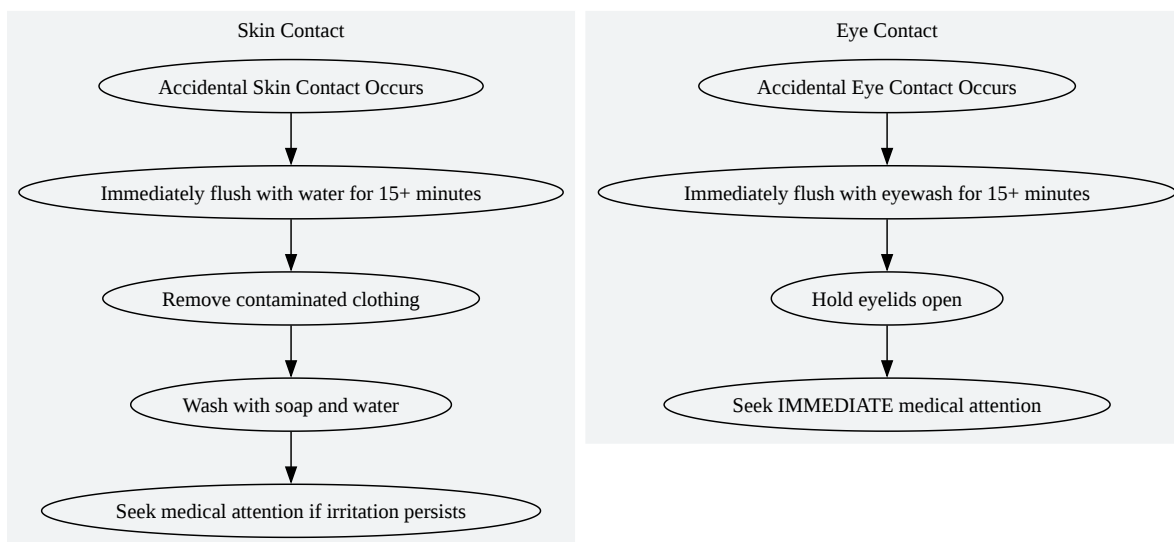
A4: This is a medical emergency. Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing of the entire eye surface. An emergency eyewash station should be used. Seek immediate medical attention from a qualified professional. Do not attempt to neutralize the chemical with other substances.

Q5: Are there any known quantitative data on the irritation potential of 2,2'-**Biphenyldiamine**?

A5: Yes, some data from studies on rabbits are available. These studies provide specific scores for skin irritation. While the chemical is known to cause serious eye damage, detailed public data with specific scores for eye irritation are not readily available, likely due to the severity of the effects observed.

Troubleshooting Guide for Accidental Exposure

This guide provides a step-by-step procedure for managing accidental skin or eye contact with 2,2'-**Biphenyldiamine** during an experiment.



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Data on Irritation Potential

The following table summarizes available quantitative data on the skin and eye irritation potential of 2,2'-**Biphenyldiamine** from studies conducted on rabbits.

Test Type	Species	Observation Time	Erythema (Redness) Score (Mean)	Edema (Swelling) Score (Mean)	Classification
Skin Irritation (OECD 404)	Rabbit	24 hours	1.0	0.0	Irritant
		48 hours	0.3	0.0	
		72 hours	0.7	0.0	
Eye Irritation (OECD 405)	Rabbit	Not Available	Not Available	Not Available	Causes Serious Eye Damage (Category 1) [1]

Note: Specific quantitative scores for eye irritation are not publicly available. The classification is based on the GHS hazard statement.

Experimental Protocols

OECD 404: Acute Dermal Irritation/Corrosion

This test is designed to assess the potential of a substance to cause reversible inflammatory changes to the skin.

- **Animal Model:** Healthy, young adult albino rabbits are typically used.
- **Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- **Application:** A 0.5 g dose of the solid test substance is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.
- **Exposure:** The exposure duration is 4 hours.

- **Observation:** After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal. The reactions are scored based on a standardized scale.
- **Classification:** The substance is classified based on the severity and reversibility of the skin reactions observed.

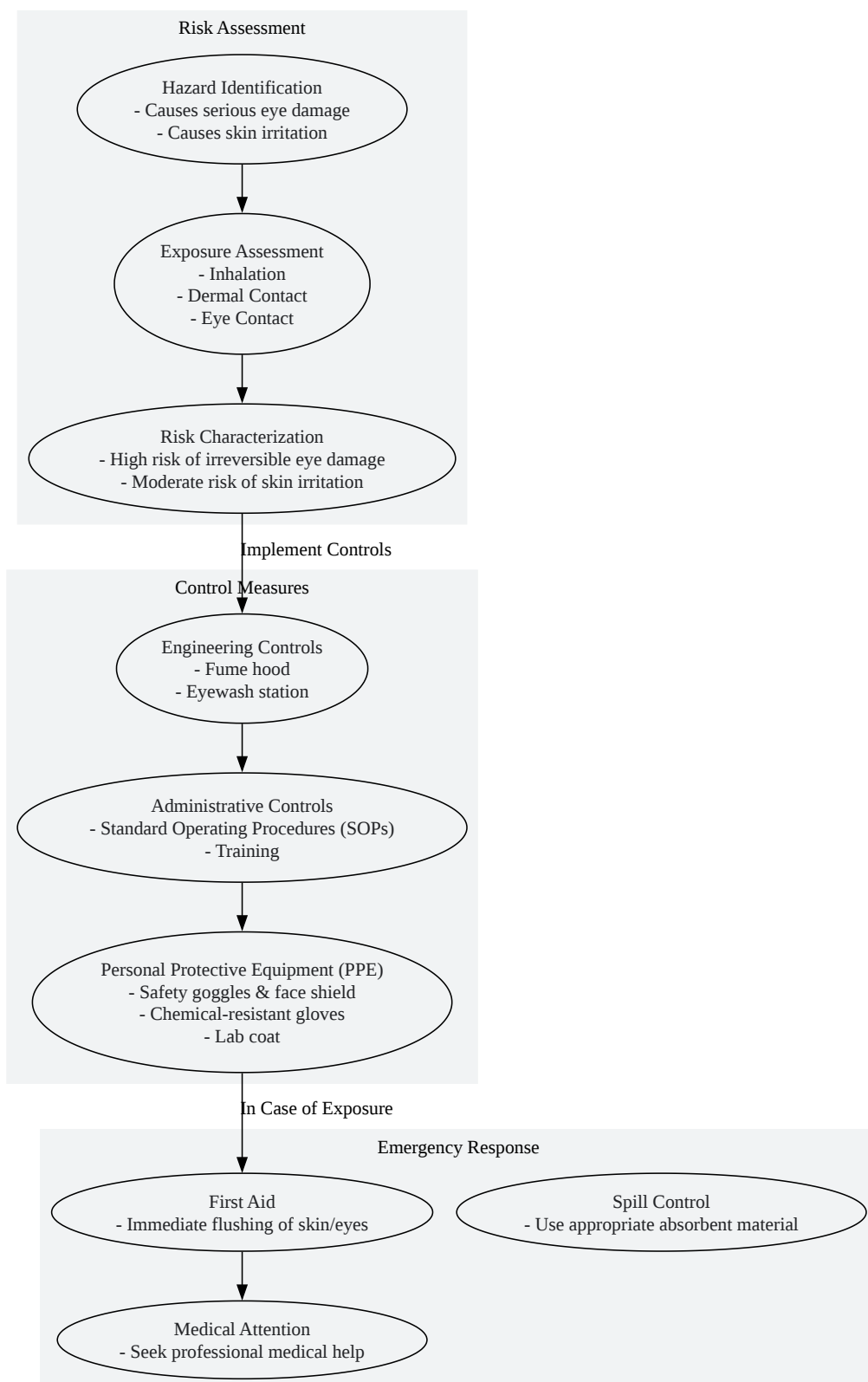
OECD 405: Acute Eye Irritation/Corrosion

This test evaluates the potential of a substance to produce irritation or corrosion when applied to the eye.

- **Animal Model:** Healthy, young adult albino rabbits are the recommended species.
- **Procedure:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. Observations are made for effects on the cornea (opacity), iris, and conjunctiva (redness and chemosis/swelling).
- **Scoring:** The severity of the ocular lesions is graded according to a numerical scoring system.
- **Classification:** Based on the severity and persistence of the observed effects, the substance is classified. A substance causing irreversible eye damage within 21 days is classified as causing "serious eye damage".^[1]

Hazard Management Workflow

The following diagram illustrates the logical workflow for managing the risks associated with **2,2'-Biphenyldiamine**.



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References

- 1. 2,2'-Biphenyldiamine | C₁₂H₁₂N₂ | CID 15075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1454-80-4 Cas No. | 2,2'-Biphenyldiamine | Apollo [store.apolloscientific.co.uk]
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